

Technical Guide: DL-Leucine-N-FMOC-d10

Safety and Handling

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Compound of Interest

Compound Name: *DL-Leucine-N-FMOC-d10*

Cat. No.: *B12398237*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling procedures for **DL-Leucine-N-FMOC-d10**. The information is compiled from available safety data sheets (SDS) for similar compounds and product information from suppliers. As a specific SDS for **DL-Leucine-N-FMOC-d10** is not readily available, this guide extrapolates from data on non-deuterated Fmoc-protected amino acids. Researchers should handle this compound with care and adhere to standard laboratory safety practices.

Product Identification and Properties

DL-Leucine-N-FMOC-d10 is a stable isotope-labeled amino acid used in various research applications, particularly in mass spectrometry-based proteomics and as a building block in peptide synthesis.

Property	Data
Chemical Name	DL-Leucine-d10-N-FMOC
Synonyms	FMOC-DL-leucine-d10; FMOC-DL-Leu-OH-d10
Molecular Formula	(CD ₃) ₂ CD ₂ CD ₂ CD(NH-FMOC)COOH
Molecular Weight	Approximately 363.48 g/mol
Isotopic Enrichment	98 atom % D
Appearance	White to off-white solid/powder
Purity	Typically ≥95%

Hazard Identification and Safety Precautions

While specific hazard data for **DL-Leucine-N-FMOC-d10** is limited, the following information is based on safety data for other Fmoc-protected amino acids. It is considered to have low hazardous potential.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed in large quantities.

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or goggles.
Skin Protection	Wear protective gloves (e.g., nitrile) and a laboratory coat.
Respiratory Protection	Use a dust mask or work in a well-ventilated area or fume hood.

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity and stability of **DL-Leucine-N-FMOC-d10**.

Aspect	Guideline
Handling	Avoid creating dust. Use in a well-ventilated area. Wash hands thoroughly after handling.
Storage	Store in a tightly sealed container in a cool, dry place. Some suppliers recommend refrigeration (+2°C to +8°C). Protect from light and moisture.
Disposal	Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention if irritation persists.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention if a large amount is swallowed or if symptoms develop.

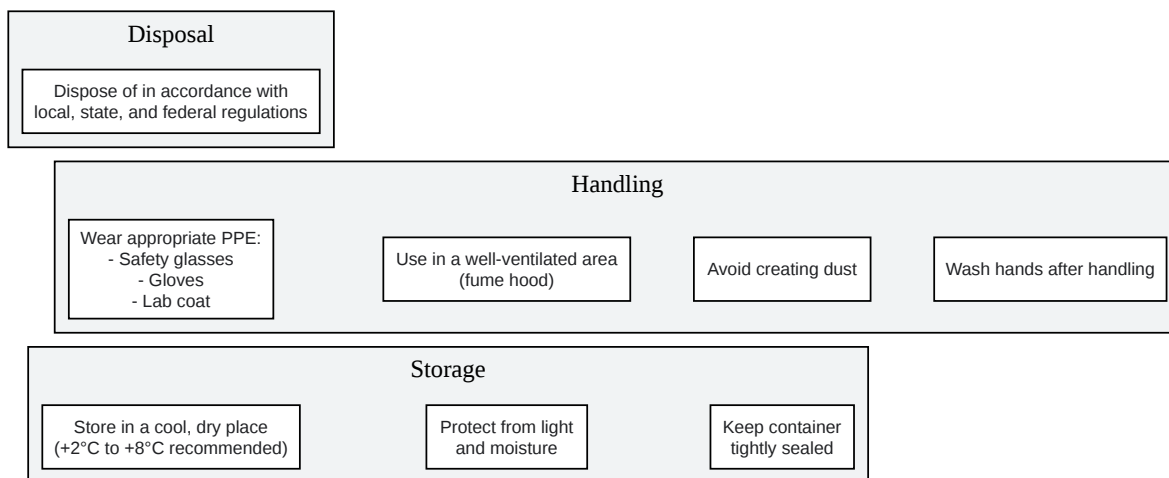
Experimental Protocols: General Workflow for Use in Solid-Phase Peptide Synthesis (SPPS)

DL-Leucine-N-FMOC-d10 is primarily used as a building block in solid-phase peptide synthesis. The following is a generalized workflow.

- **Resin Preparation:** Start with a suitable resin, pre-loaded with the first amino acid or ready for the coupling of the first amino acid.
- **Fmoc Deprotection:** The Fmoc protecting group on the resin-bound amino acid is removed using a solution of piperidine in a suitable solvent like dimethylformamide (DMF).

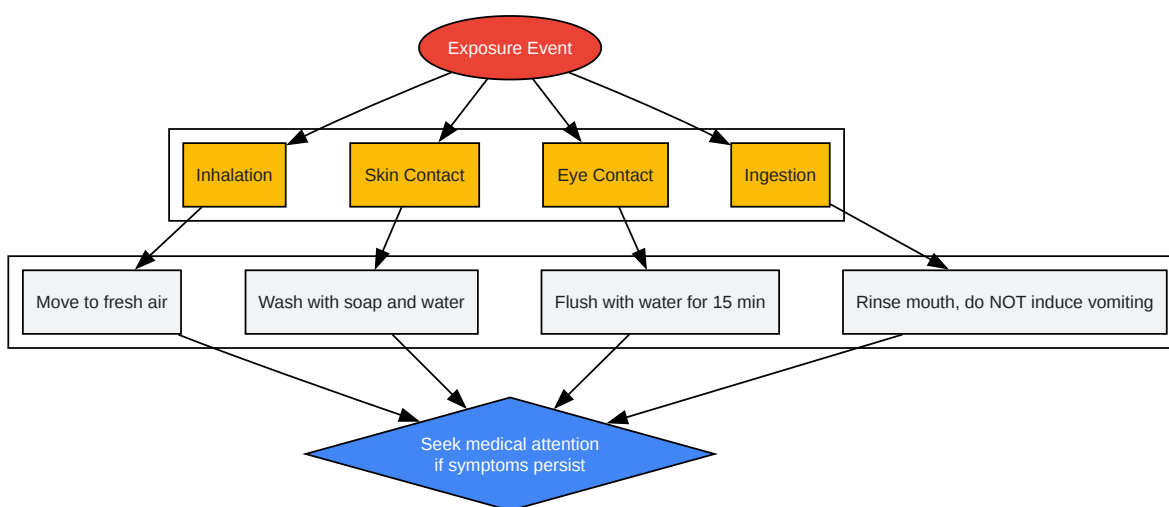
- **Washing:** The resin is thoroughly washed with DMF to remove the piperidine and the Fmoc deprotection byproducts.
- **Amino Acid Activation:** In a separate vessel, activate the carboxylic acid group of **DL-Leucine-N-FMOC-d10** using a coupling reagent (e.g., HBTU, HATU) in the presence of a base (e.g., DIPEA) in DMF.
- **Coupling:** The activated **DL-Leucine-N-FMOC-d10** solution is added to the resin. The reaction is allowed to proceed for a specified time to ensure complete coupling.
- **Washing:** The resin is washed again with DMF to remove any unreacted amino acid and coupling reagents.
- **Repeat Cycle:** The deprotection, washing, activation, and coupling steps are repeated for each subsequent amino acid in the peptide sequence.
- **Final Cleavage and Deprotection:** Once the peptide synthesis is complete, the peptide is cleaved from the resin, and all side-chain protecting groups are removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA).
- **Peptide Precipitation and Purification:** The cleaved peptide is precipitated with cold ether, collected, and then purified, typically by reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations



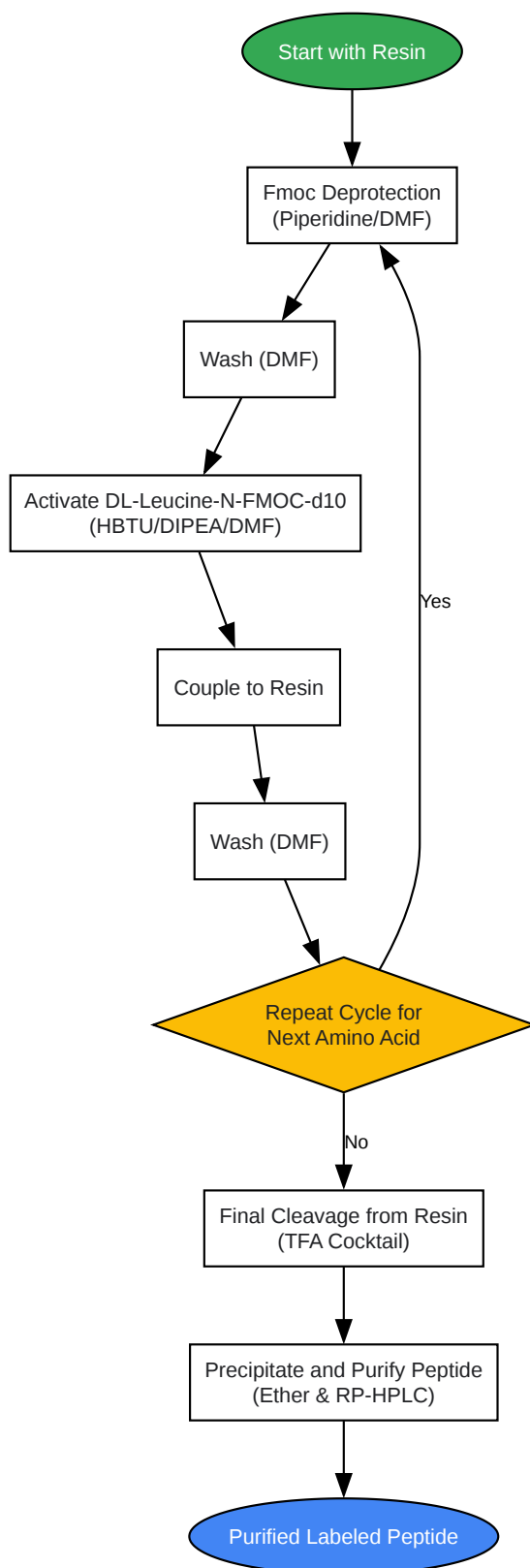
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Caption: Recommended handling, storage, and disposal procedures.



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Caption: First aid procedures for different exposure routes.



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Caption: General workflow for using **DL-Leucine-N-FMOC-d10** in SPPS.

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